

Essential Safety and Operational Guidance for Handling 5-Hydroxybenzofuran-3(2H)-one

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Compound of Interest

Compound Name: 5-Hydroxybenzofuran-3(2H)-one

Cat. No.: B101364

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **5-Hydroxybenzofuran-3(2H)-one**. The following procedural guidance is designed to ensure a safe laboratory environment and operational efficiency.

Hazard Assessment and Personal Protective Equipment (PPE)

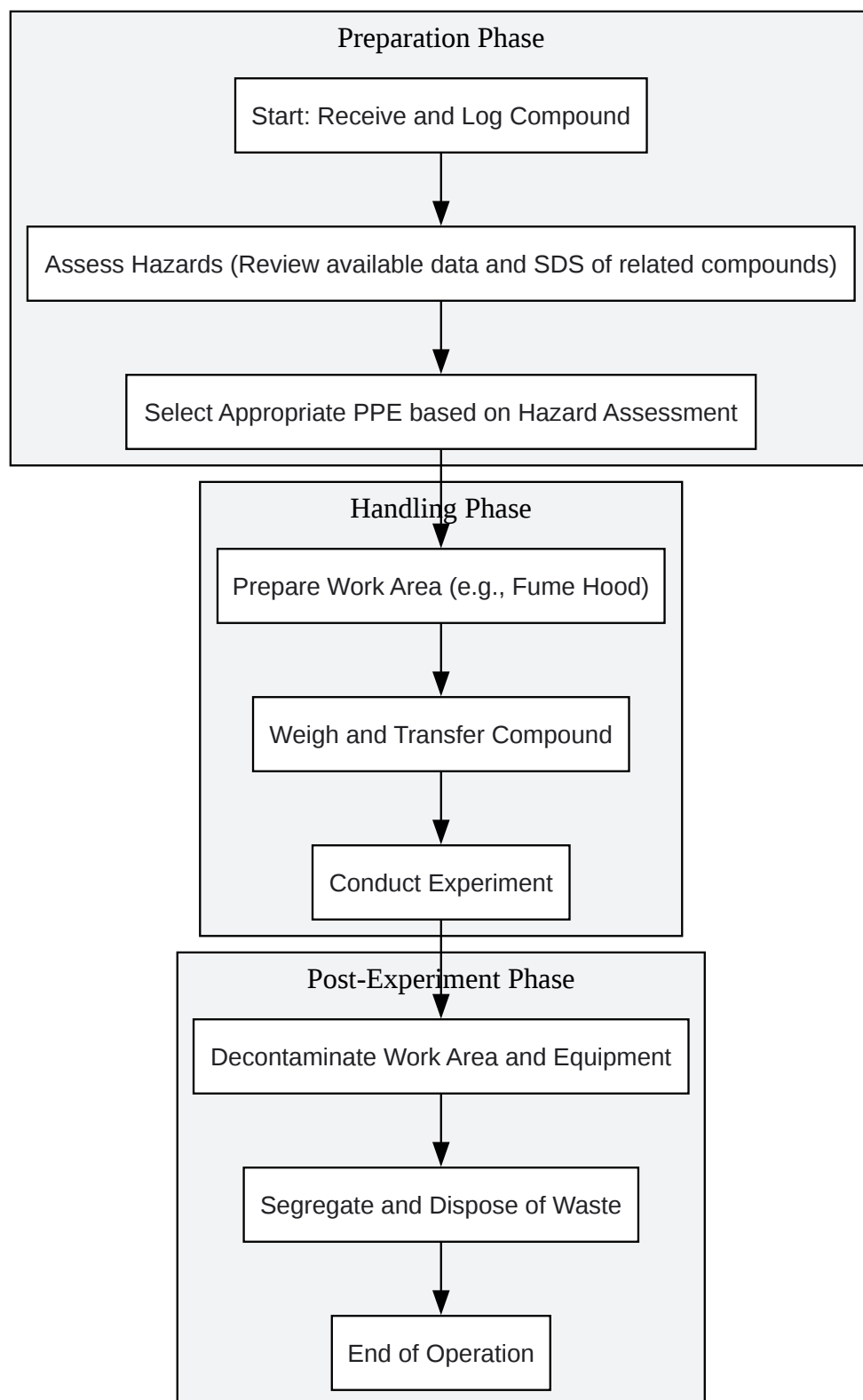
While a specific Safety Data Sheet (SDS) for **5-Hydroxybenzofuran-3(2H)-one** is not readily available, an analysis of structurally related compounds, such as 2,3-Benzofuran and 5-Chloro-benzofuran-3-one, suggests that this compound should be handled with caution. 2,3-Benzofuran is classified as a flammable liquid and a suspected carcinogen[1]. Therefore, a conservative approach to PPE is warranted to minimize exposure risk.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Standard/Specification
Eye and Face Protection	Chemical splash goggles or a face shield worn over safety glasses.	ANSI Z.87.1 1989 standard[2]
Skin Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves for short-term protection). A lab coat or chemical-resistant coveralls. Closed-toe shoes.	Consult manufacturer's glove selection guide for chemical compatibility[2].
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is insufficient, a NIOSH-approved respirator may be required[2][3].	NIOSH approved[3]
Body Protection	A lab coat, buttoned, or coveralls to protect skin[2][4]. For larger quantities or risk of splash, chemical-resistant "bunny suit" coveralls may be appropriate[4].	N/A

Experimental Workflow and Safe Handling Protocol

The following diagram and protocol outline a safe and efficient workflow for handling **5-Hydroxybenzofuran-3(2H)-one** in a laboratory setting.



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Caption: Workflow for Safe Handling of **5-Hydroxybenzofuran-3(2H)-one**.

Step-by-Step Handling Protocol:

- Preparation:
 - Before handling, consult the available safety information and the SDS of structurally similar compounds to understand potential hazards.
 - Ensure that the designated work area, preferably a chemical fume hood, is clean and uncluttered.
 - Select and don the appropriate PPE as outlined in Table 1.
- Handling:
 - When weighing and transferring the compound, use spark-proof tools and take precautions against static discharge, as related benzofurans can be flammable[1].
 - Handle the material in a manner that minimizes the generation of dust or aerosols.
 - Keep the container tightly closed when not in use[1].
- In Case of a Spill:
 - For small spills, absorb the material with an inert absorbent material.
 - Collect the absorbed material into a suitable, closed container for disposal[1].
 - Ensure the area is well-ventilated during cleanup.

Disposal Plan

Proper disposal of **5-Hydroxybenzofuran-3(2H)-one** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

Table 2: Disposal Guidelines

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Labware (e.g., gloves, pipette tips)	Place in a designated, sealed hazardous waste container.
Empty Containers	Rinse thoroughly with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. The cleaned container can then be disposed of according to institutional guidelines.

In the absence of specific disposal guidelines for this compound, it is recommended to consult your institution's Environmental Health and Safety (EHS) department for guidance. As a general principle for chemical waste, incineration is often the preferred method for organic compounds[5].

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